

History and development of Iprodione as a fungicide

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Compound of Interest

Compound Name: Iprodione

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An In-depth Technical Guide to the History and Development of **Iprodione** as a Fungicide

Introduction

Iprodione is a broad-spectrum dicarboximide contact fungicide that has been a significant tool in agriculture for the management of a wide variety of fungal diseases.[1][2] It is utilized on a diverse range of crops, including vegetables, fruits, and ornamental plants, as well as in turf management.[1][3][4][5] This technical guide provides a comprehensive overview of the history, development, mechanism of action, synthesis, and toxicological profile of **Iprodione**.

History and Development

Iprodione was originally developed by Rhône-Poulenc Agrochimie.[2][5][6] The dicarboximide class of fungicides, to which **Iprodione** belongs, was introduced in the 1970s.[6][7] **Iprodione** itself was first registered for use in the United States in 1979.[8] Over the years, it has been marketed under various trade names, including Rovral and Chipco 26019.[1][2][5] While initially protected by patents, by 2004, there were no longer any composition patents on **iprodione**. [2][5] Subsequently, it was discovered that **Iprodione** also possesses nematicidal properties, leading to new patent applications for this use.[2][5][9]

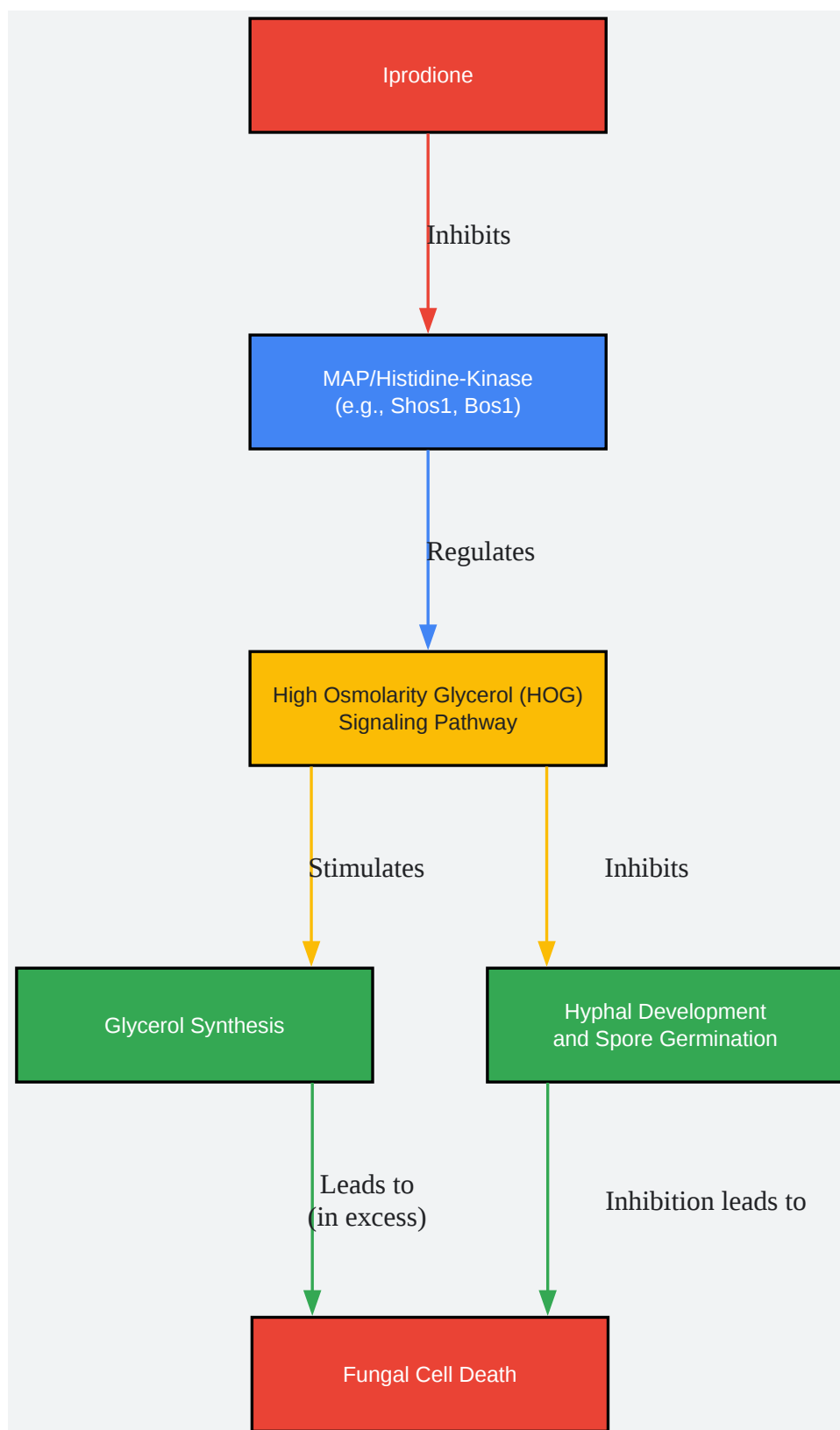
Chemical and Physical Properties

Iprodione is a synthetic compound characterized as a colorless and odorless crystal.[1] Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
Chemical Name	3-(3,5-dichlorophenyl)-N-(1-methylethyl)2,4-dioxo-1-imidazoline-carboxamide	[1]
CAS Number	36734-19-7	[1]
Molecular Formula	C ₁₃ H ₁₃ Cl ₂ N ₃ O ₃	[5][10]
Molecular Weight	330.17 g/mol	[1]
Melting Point	136 °C	[1]
Water Solubility	13 mg/L at 20 °C	[1]
Vapor Pressure	<0.133 mPa at 20 °C	[1]
Octanol-Water Partition Coefficient (K _{ow})	3.1004 at 20 °C	[1]

Mechanism of Action

Iprodione is classified as a Group 2 fungicide by the Fungicide Resistance Action Committee (FRAC), and its mode of action involves the inhibition of MAP/Histidine-Kinase in osmotic signal transduction.[9][10] It functions as a contact fungicide with both protective and curative properties.[9][11] The primary mechanism involves the disruption of fungal cell processes by inhibiting the germination of spores and the growth of mycelium.[1][11][12] Studies suggest that **Iprodione**'s fungicidal activity is not due to a direct effect on energy production, respiration, or DNA synthesis, but rather an undefined effect on nuclear division.[2]

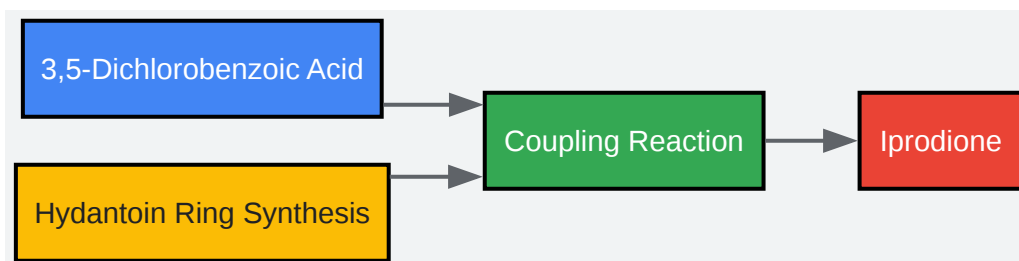


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Caption: **Iprodione's** Mechanism of Action on Fungal Cells.

Synthesis of Iprodione

The commercial synthesis of **Iprodione** is a multi-step process.^[13] It begins with the preparation of key intermediates, such as 3,5-dichlorobenzoic acid.^[13] This is followed by the formation of a hydantoin ring, which is then coupled with the dichlorobenzoic acid derivative to form the final **Iprodione** molecule.^[13]



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Caption: Simplified Synthesis Pathway of **Iprodione**.

Fungicidal Spectrum

Iprodione is effective against a broad spectrum of fungal pathogens.^{[3][14]} It is widely used to control diseases such as gray mold (*Botrytis cinerea*), brown rot (*Monilinia* spp.), and various leaf and fruit rots.^{[3][9][12]}

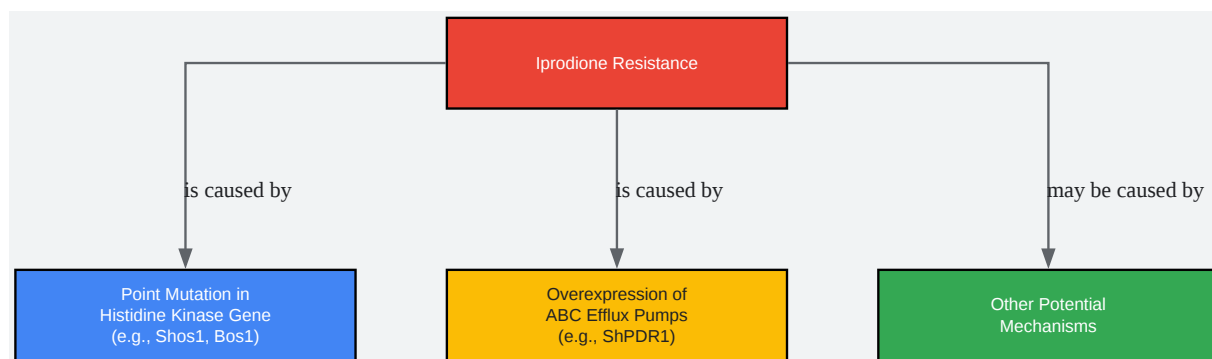
Crops on which **Iprodione** is commonly used include:

- Fruits: Grapes, strawberries, stone fruit, caneberries, and bushberries.^{[3][9]}
- Vegetables: Lettuce, carrots, onions, garlic, potatoes, and beans.^{[3][9]}
- Other Crops: Almonds, rice, cotton, peanuts, and ornamentals.^[9]
- Turf: Golf courses, sod farms, and residential and non-residential turfgrass.^[9]

Resistance to Iprodione

The development of resistance to **Iprodione** is a significant concern in its continued use.^{[7][9]} ^[15] Resistance in fungi, such as *Sclerotinia homoeocarpa* and *Botrytis cinerea*, has been linked to several molecular mechanisms.^{[15][16]} These include point mutations in the target

histidine kinase gene (Shos1 or Bos1) and the overexpression of ATP-binding cassette (ABC) multidrug efflux transporters like ShPDR1.[15][16]



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Caption: Mechanisms of Fungal Resistance to **Iprodione**.

Toxicological Profile

Iprodione exhibits low to moderate acute toxicity.[1][17] The following table summarizes key toxicological data.

Toxicity Type	Test Organism	Value	Reference
Acute Oral LD50	Rat	3500 mg/kg	[1]
Acute Oral LD50	Mouse	4000 mg/kg	[1]
Acute Oral LD50	Rabbit	>4400 mg/kg	[1]
Acute Dermal LD50	Rat	>2500 mg/kg	[1]
Acute Dermal LD50	Rabbit	>1000 mg/kg	[1]
4-hour Inhalation LC50	Rat	>3.3 mg/L	[1]
Acute Oral LD50 (Birds)	Bobwhite Quail	930 mg/kg	[1]
LC50 (Fish)	Sunfish	2.25 mg/L	[1]
LC50 (Fish)	Rainbow Trout	6.7 mg/L	[1]

Chronic toxicity studies in rats and dogs have shown no ill effects at dietary doses of approximately 60 mg/kg/day over 1.5 years.[1] However, some studies have indicated potential effects on the liver, adrenals, and reproductive organs in animals at higher doses.[17][18]

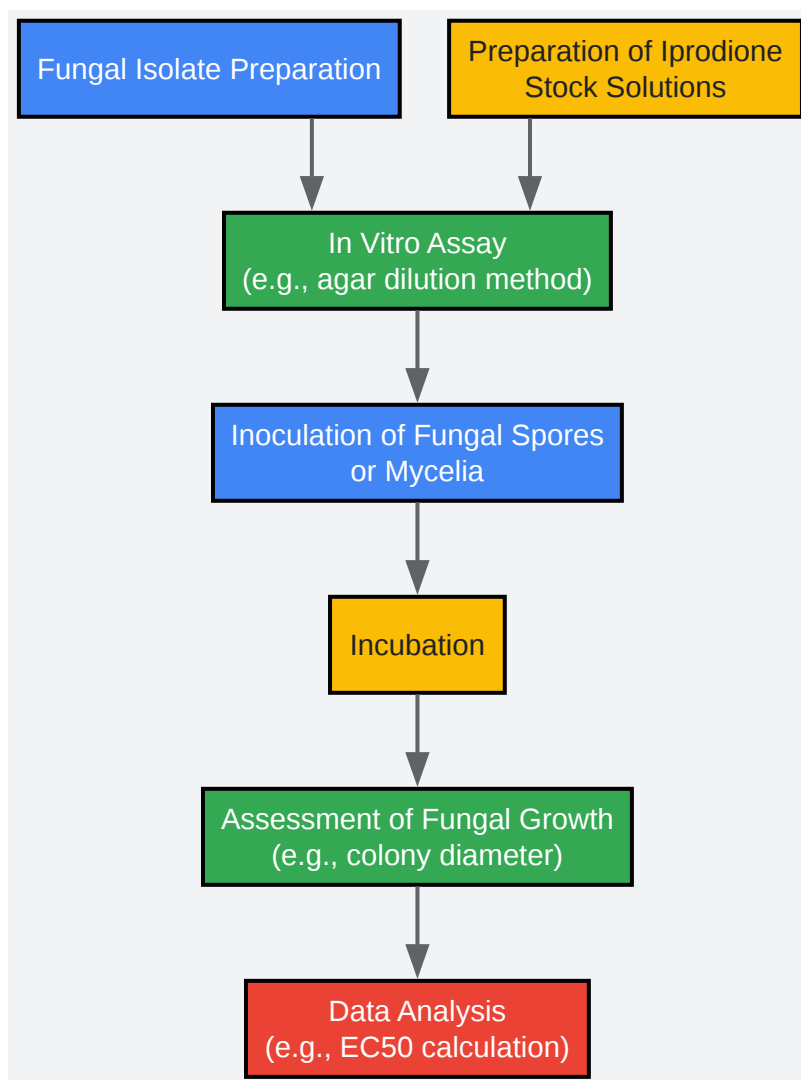
Iprodione is classified as "Likely to be Carcinogenic to Humans" by the U.S. Environmental Protection Agency based on liver tumors in mice and Leydig cell tumors in rats.[18]

Environmental Fate

Iprodione has a relatively short half-life in soil, ranging from less than 7 to over 60 days, with a representative half-life of about 14 days.[1][19] Its degradation rate can be influenced by soil acidity, clay content, and previous pesticide treatment history.[1] The compound is moderately to well-sorbed by most soils, which, combined with its short half-life, indicates a low potential for groundwater contamination.[1] In water, **Iprodione** breaks down rapidly under aerobic conditions and is readily degraded by UV light.[1] The primary metabolite in plants is 3,5-dichloroaniline.[1][18]

Experimental Protocols

Detailed experimental protocols for the synthesis and fungicidal testing of **Iprodione** are proprietary and not extensively detailed in publicly available literature. However, a general workflow for assessing the fungicidal activity of a compound like **Iprodione** can be outlined.



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Caption: General Workflow for Fungicidal Activity Assay.

Methodology for Fungicidal Activity Assay (General Overview):

- Fungal Isolates: Obtain pure cultures of the target fungal pathogens.
- Media Preparation: Prepare a suitable growth medium, such as potato dextrose agar (PDA).

- **Iprodione** Solutions: Prepare stock solutions of **Iprodione** in an appropriate solvent and create a series of dilutions.
- Agar Dilution Method: Incorporate the different concentrations of **Iprodione** into the molten agar before pouring it into Petri dishes.
- Inoculation: Place a small plug of the fungal mycelium or a suspension of spores onto the center of the solidified, **Iprodione**-amended agar.
- Incubation: Incubate the plates at an optimal temperature for fungal growth.
- Data Collection: Measure the diameter of the fungal colony at regular intervals.
- Analysis: Calculate the effective concentration required to inhibit 50% of fungal growth (EC50) to determine the efficacy of **Iprodione** against the specific pathogen.

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